

Application Notes and Protocols: Dissolving and Storing MEIS-IN-1

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Compound of Interest

Compound Name: Meis-IN-3

Cat. No.: B12417123

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Disclaimer: The compound "**Meis-IN-3**" is not readily found in scientific literature or supplier databases. It is highly probable that this is a typographical error and the intended compound is MEIS-IN-1, a known inhibitor of the Myeloid Ecotropic Viral Integration Site (MEIS) proteins. The following application notes and protocols are for MEIS-IN-1.

Chemical Properties of MEIS-IN-1

MEIS-IN-1 is a potent small molecule inhibitor of MEIS proteins, demonstrated to induce the expansion of both murine and human hematopoietic stem cells.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₁ F ₃ N ₂ O ₄	[1]
Molecular Weight	458.43 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	Typically ≥98% (varies by supplier)	
CAS Number	2761326-82-1	[1]

Storage and Stability

Proper storage of MEIS-IN-1 is critical to maintain its biological activity and ensure experimental reproducibility. Both the solid powder and stock solutions have specific storage requirements.

Table 2.1: Recommended Storage Conditions for MEIS-IN-1

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1]
	4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months	
	-20°C	1 month	

Key Recommendations:

- Upon receiving, store the solid compound at -20°C for long-term stability.
- Once a stock solution is prepared, it should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Store aliquots of the stock solution at -80°C for up to 6 months.

Solubility of MEIS-IN-1

The solubility of MEIS-IN-1 has been determined in Dimethyl Sulfoxide (DMSO). Information on its solubility in other common laboratory solvents is limited, suggesting it may have poor solubility in aqueous solutions.

Table 3.1: Solubility Data for MEIS-IN-1

Solvent	Concentration	Remarks	Reference
DMSO	3.33 mg/mL (7.26 mM)	Requires ultrasonication and warming to 60°C to fully dissolve. Use of new, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.	
Ethanol	No data available	Likely to have limited solubility.	
PBS (pH 7.2)	No data available	Expected to be poorly soluble.	

Experimental Protocols

Protocol 4.1: Preparation of a 10 mM MEIS-IN-1 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of MEIS-IN-1, which can be later diluted to working concentrations for various in vitro assays.

Materials:

- MEIS-IN-1 solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Water bath or heat block set to 60°C

- Ultrasonic bath

Procedure:

- Pre-warm the DMSO: Place a tube with the required volume of DMSO in a 60°C water bath or heat block.
- Weigh the Compound: Accurately weigh the desired amount of MEIS-IN-1 powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.58 mg of MEIS-IN-1 (Molecular Weight = 458.43 g/mol).
- Initial Dissolution: Add the pre-warmed DMSO to the vial containing the MEIS-IN-1 powder.
- Vortexing: Vortex the solution vigorously for 1-2 minutes to facilitate initial dissolution.
- Heating and Sonication: Place the vial in a 60°C water bath for 5-10 minutes. Following heating, place the vial in an ultrasonic bath for 10-15 minutes.
- Visual Inspection: Visually inspect the solution to ensure that all solid particles have completely dissolved. If particulates remain, repeat step 5.
- Aliquoting and Storage: Once the solution is clear, dispense it into single-use aliquots in sterile cryovials. Store the aliquots at -80°C for long-term storage (up to 6 months).

Protocol 4.2: Preparation of Working Solutions for Cell Culture

This protocol provides guidance on diluting the concentrated DMSO stock solution into aqueous cell culture media. It is crucial to perform this dilution carefully to avoid precipitation of the compound.

Materials:

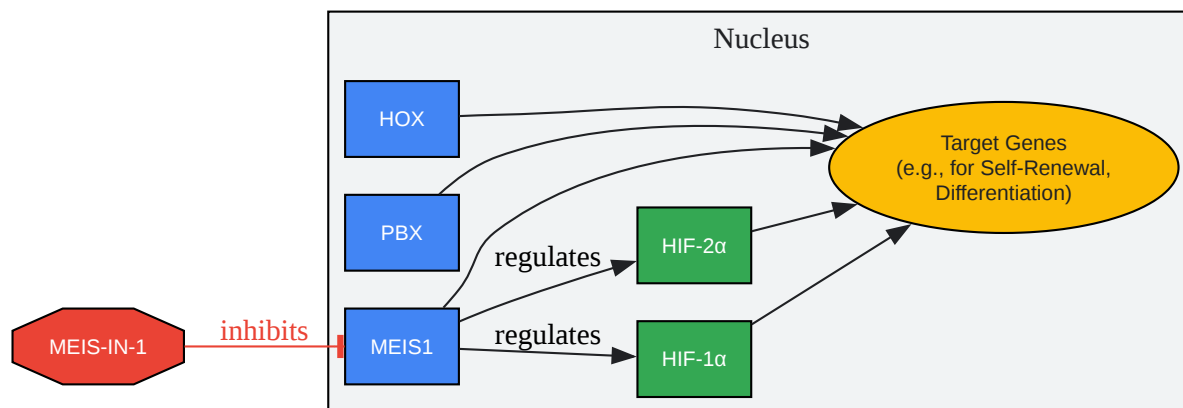
- 10 mM MEIS-IN-1 stock solution in DMSO
- Pre-warmed cell culture medium (with or without serum, as required by the experiment)
- Sterile tubes and pipette tips

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM MEIS-IN-1 stock solution at room temperature.
- **Serial Dilution (Recommended):** To minimize precipitation, it is advisable to perform a serial dilution. For example, to achieve a final concentration of 10 μ M in your cell culture experiment: a. First, prepare an intermediate dilution by adding a small volume of the 10 mM stock to a larger volume of pre-warmed culture medium. For instance, add 2 μ L of the 10 mM stock to 198 μ L of medium to get a 100 μ M intermediate solution. b. Vortex or gently pipette to mix immediately and thoroughly. c. Add the required volume of this intermediate solution to your final culture volume. For example, add 100 μ L of the 100 μ M solution to 900 μ L of cell suspension to achieve a final concentration of 10 μ M.
- **Direct Dilution (for lower concentrations):** For very low final concentrations, a direct dilution may be possible. Add the required volume of the DMSO stock directly to the final volume of cell culture medium while vortexing or swirling the medium to ensure rapid dispersal.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells being used, typically below 0.5% and ideally at or below 0.1%.

MEIS1 Signaling Pathway and Experimental Workflow

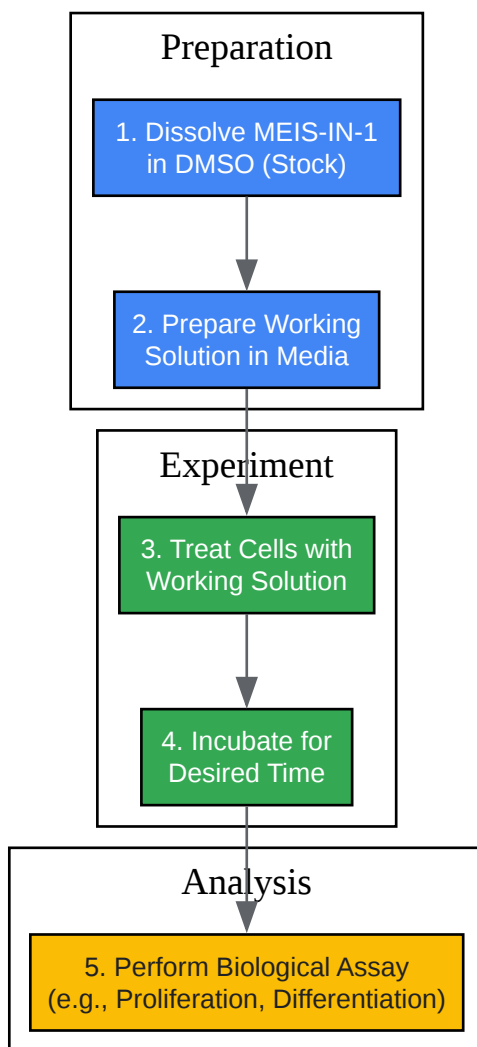
MEIS1 is a homeodomain transcription factor that plays a crucial role in development and hematopoiesis. It often forms complexes with other transcription factors, such as PBX and HOX proteins, to regulate the expression of target genes. MEIS1 has also been shown to influence the expression of hypoxia-inducible factors (HIFs), which are key regulators of cellular metabolism and response to oxygen levels.



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Figure 1. Simplified MEIS1 signaling pathway and the inhibitory action of MEIS-IN-1.

The workflow for using MEIS-IN-1 in a typical cell-based experiment involves preparing the compound, treating the cells, and then assessing the biological outcome.



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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Dissolving and Storing MEIS-IN-1]. BenchChem, [2025]. [Online PDF]. Available at:

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